

Introduction: Bridging Core Scaffolds with Reactive Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-Benzofuran-5-yl isocyanate*

CAS No.: 499770-79-5

Cat. No.: B1602771

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In the landscape of modern drug discovery, the benzofuran moiety is a privileged scaffold, forming the core of numerous natural products and synthetic compounds with a wide spectrum of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[1][2][3][4] Its rigid, planar structure and electron-rich nature make it an ideal foundation for constructing complex, pharmacologically active molecules.[5] This guide focuses on a particularly valuable derivative: **1-Benzofuran-5-yl isocyanate**.

The introduction of an isocyanate group ($-N=C=O$) at the 5-position transforms the stable benzofuran core into a highly versatile reactive intermediate. Isocyanates are powerful electrophiles, readily reacting with nucleophiles such as alcohols, amines, and thiols to form stable carbamate, urea, and thiocarbamate linkages, respectively.[6] This reactivity is the cornerstone of its utility, enabling its use as a molecular linchpin in the synthesis of advanced drug candidates, covalent probes, and bioconjugates. This document serves as a technical resource for researchers, providing a comprehensive overview of the known and predicted physicochemical properties of **1-Benzofuran-5-yl isocyanate**, its synthesis, reactivity profile, and strategic applications in pharmaceutical research.

PART 1: Molecular Identity and Physicochemical Properties

Precise characterization is fundamental to the effective use of any chemical reagent. While extensive experimental data for **1-Benzofuran-5-yl isocyanate** is not widely published, we can consolidate known identifiers and predict key properties based on its structure and data from analogous compounds.

Core Identification

The foundational information for **1-Benzofuran-5-yl isocyanate** is summarized below, providing unambiguous identifiers for sourcing and database referencing.^[7]

Property	Value	Source
IUPAC Name	1-Benzofuran-5-yl isocyanate	[7]
CAS Number	499770-79-5	[7]
Molecular Formula	C ₉ H ₅ NO ₂	[7]
Molecular Weight	159.14 g/mol	[7]
SMILES	O=C=NC1=CC=C2OC=CC2=C1	[7]
InChIKey	NXB DATRNNMSVRF-UHFFFAOYSA-N	[7]

Predicted Physicochemical Data

The following table presents a combination of data derived from closely related structures and computational predictions. These values should be considered estimates and validated experimentally for critical applications.

Property	Predicted/Estimated Value	Rationale/Note
Physical State	White to pale yellow solid	Based on similar aromatic isocyanates and benzofuran derivatives.
Melting Point	> 33 °C	Higher than the related 1-benzofuran-5-yl methyl ether (31-33 °C) due to potential for intermolecular interactions.[8]
Boiling Point	> 200 °C (with decomposition)	Isocyanates can polymerize at elevated temperatures.[9]
Solubility	Soluble in aprotic organic solvents (e.g., DCM, THF, DMF, Acetonitrile). Reacts with protic solvents (e.g., water, alcohols, primary/secondary amines).	The isocyanate group is highly reactive towards active hydrogens.[6][10]
IR Absorption	~2250 - 2275 cm ⁻¹ (strong, sharp)	Characteristic asymmetric stretching vibration of the -N=C=O group.

Molecular Structure Visualization

The following diagram illustrates the molecular structure of **1-Benzofuran-5-yl isocyanate**, highlighting the fused ring system and the reactive isocyanate functional group.

Caption: Molecular structure of **1-Benzofuran-5-yl isocyanate**.

PART 2: Synthesis and Reactivity

Proposed Synthetic Pathway

Aryl isocyanates are most commonly synthesized from the corresponding primary amine. The proposed synthesis of **1-Benzofuran-5-yl isocyanate** would therefore begin with 5-aminobenzofuran. This precursor can be treated with phosgene or a phosgene equivalent, such

as triphosgene, in an inert solvent. This method is robust but requires stringent safety precautions due to the high toxicity of phosgene.



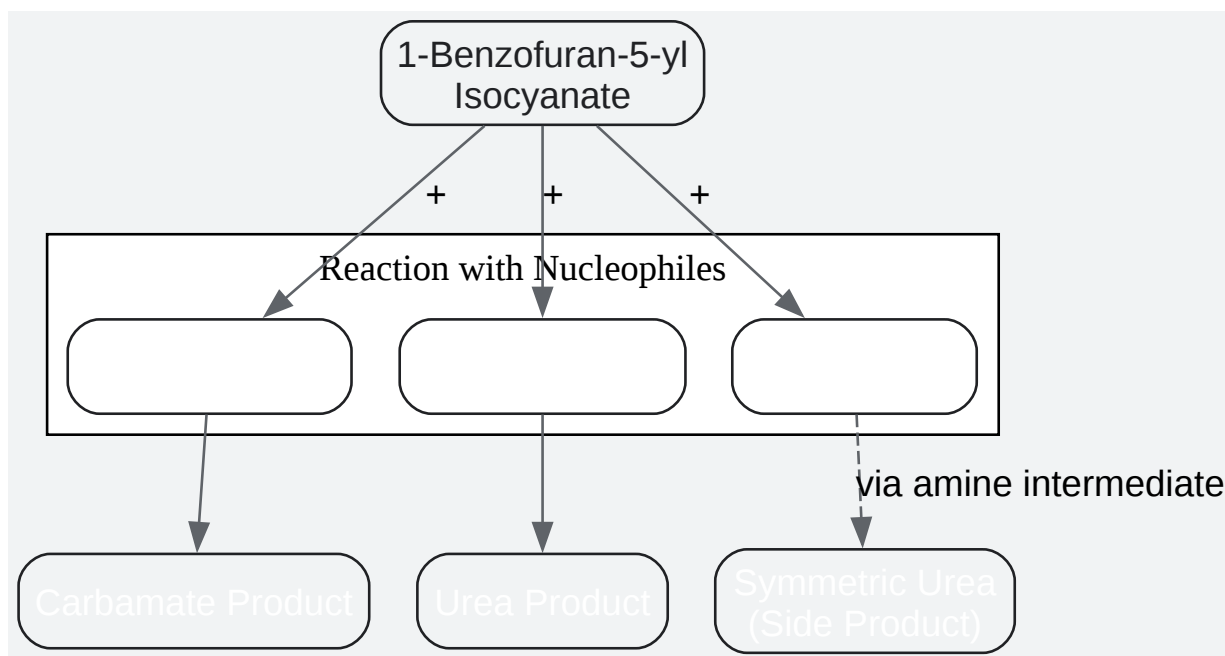
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Caption: Proposed synthesis of **1-Benzofuran-5-yl isocyanate**.

Core Reactivity: The Isocyanate as an Electrophilic Hub

The synthetic utility of **1-Benzofuran-5-yl isocyanate** stems from the high electrophilicity of the central carbon atom in the $-N=C=O$ group. This carbon is susceptible to attack by a wide range of nucleophiles, leading to the formation of diverse and stable adducts. This predictable reactivity is crucial for its application in drug development.^{[6][10]}

- Reaction with Alcohols: Forms carbamates (urethanes), a common linkage in pharmaceuticals.
- Reaction with Amines: Forms ureas. This reaction is typically very fast and is a cornerstone of many coupling strategies.
- Reaction with Water: An important consideration for handling and storage. The initial reaction forms an unstable carbamic acid, which rapidly decarboxylates to yield the corresponding amine (5-aminobenzofuran). This amine can then react with another molecule of isocyanate to form a symmetric di-substituted urea, often leading to unwanted side products and polymerization.^{[9][10]}



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Caption: Reactivity of **1-Benzofuran-5-yl isocyanate** with common nucleophiles.

PART 3: Applications in Drug Discovery and Development

The dual functionality of this molecule—a biologically relevant benzofuran core and a versatile reactive handle—makes it a powerful tool for medicinal chemists.

Synthesis of Novel Bioactive Compounds

The primary application is in the synthesis of novel compounds where a urea or carbamate linkage is desired. Many FDA-approved drugs contain these functional groups. By reacting **1-Benzofuran-5-yl isocyanate** with a library of amines or alcohols that possess other pharmacophoric features, researchers can rapidly generate a diverse set of new chemical entities (NCEs) for screening. The benzofuran moiety itself can contribute to the binding affinity or pharmacokinetic properties of the final molecule.^{[1][11]}

Covalent Inhibitors and Chemical Probes

The reactivity of the isocyanate group can be harnessed to form covalent bonds with nucleophilic residues (e.g., lysine, serine, cysteine) on a biological target. This is a key strategy for developing highly potent and selective covalent inhibitors. Furthermore, it can be used to attach reporter tags, such as fluorophores or biotin, to a benzofuran-based ligand, creating chemical probes to study target engagement and localization in cells.

PART 4: Experimental Protocol and Safety

Illustrative Protocol: Urea Synthesis

This protocol provides a self-validating, step-by-step methodology for a typical reaction.

Objective: To synthesize N-(benzyl)-N'-(1-benzofuran-5-yl)urea.

Methodology:

- **Preparation:** In a flame-dried, round-bottom flask under an inert atmosphere (N₂ or Argon), dissolve **1-Benzofuran-5-yl isocyanate** (1.0 eq) in anhydrous dichloromethane (DCM, 0.1 M).
- **Reagent Addition:** In a separate vial, dissolve benzylamine (1.0 eq) and a non-nucleophilic base such as triethylamine (1.1 eq) in anhydrous DCM.
- **Reaction:** Cool the isocyanate solution to 0 °C using an ice bath. Add the benzylamine solution dropwise over 5 minutes with vigorous stirring.
- **Monitoring (Self-Validation):** Allow the reaction to warm to room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC). The disappearance of the limiting reagent (isocyanate or amine) and the appearance of a new, typically less polar, product spot indicates reaction completion. A co-spot of starting material and the reaction mixture is used for confirmation.
- **Workup:** Once the reaction is complete (typically < 1 hour), quench the reaction by adding a saturated aqueous solution of NH₄Cl. Transfer the mixture to a separatory funnel and extract the aqueous layer twice with DCM.
- **Purification:** Combine the organic layers, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica.

gel to yield the pure urea product.

- Characterization: Confirm the structure of the product using ^1H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).

Safety, Handling, and Storage

Isocyanates are hazardous reagents that demand strict safety protocols.

- Toxicity and Sensitization: Isocyanates are potent respiratory and skin sensitizers.[9][12] Chronic exposure, even at low levels, can lead to occupational asthma.[12] All manipulations must be performed in a certified chemical fume hood.
- Personal Protective Equipment (PPE): Wear nitrile gloves (double-gloving is recommended), a lab coat, and chemical safety goggles at all times.
- Reactivity with Water: Store **1-Benzofuran-5-yl isocyanate** in a tightly sealed container under an inert atmosphere (N_2 or Argon) in a cool, dry place.[9] The container should be kept away from moisture, amines, and strong bases to prevent violent reactions or uncontrolled polymerization.[9][10]
- Disposal: Unused isocyanate should be quenched by slow addition to a solution of a high-boiling point alcohol (e.g., isopropanol) and a base before disposal according to institutional guidelines. Do not seal a container immediately after quenching as CO_2 gas may be generated.[9]

Conclusion

1-Benzofuran-5-yl isocyanate represents a specialized but highly valuable chemical tool for the drug discovery professional. While its own biological activity is secondary, its true power lies in its ability to serve as a bridge, connecting the well-established pharmacological potential of the benzofuran scaffold with other molecular fragments through the robust and predictable chemistry of the isocyanate group. By understanding its properties, reactivity, and handling requirements, researchers can effectively leverage this reagent to accelerate the synthesis of novel therapeutics and chemical probes.

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- To cite this document: BenchChem. [Introduction: Bridging Core Scaffolds with Reactive Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1602771/docs#introduction-bridging-core-scaffolds-with-reactive-chemistry\]](https://www.benchchem.com/product/b1602771/docs#introduction-bridging-core-scaffolds-with-reactive-chemistry)

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